

# Administration of BPN-15606 Besylate to Transgenic Mice: Application Notes and Protocols

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## Compound of Interest

Compound Name: *BPN-15606 besylate*

Cat. No.: *B15618886*

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## Abstract

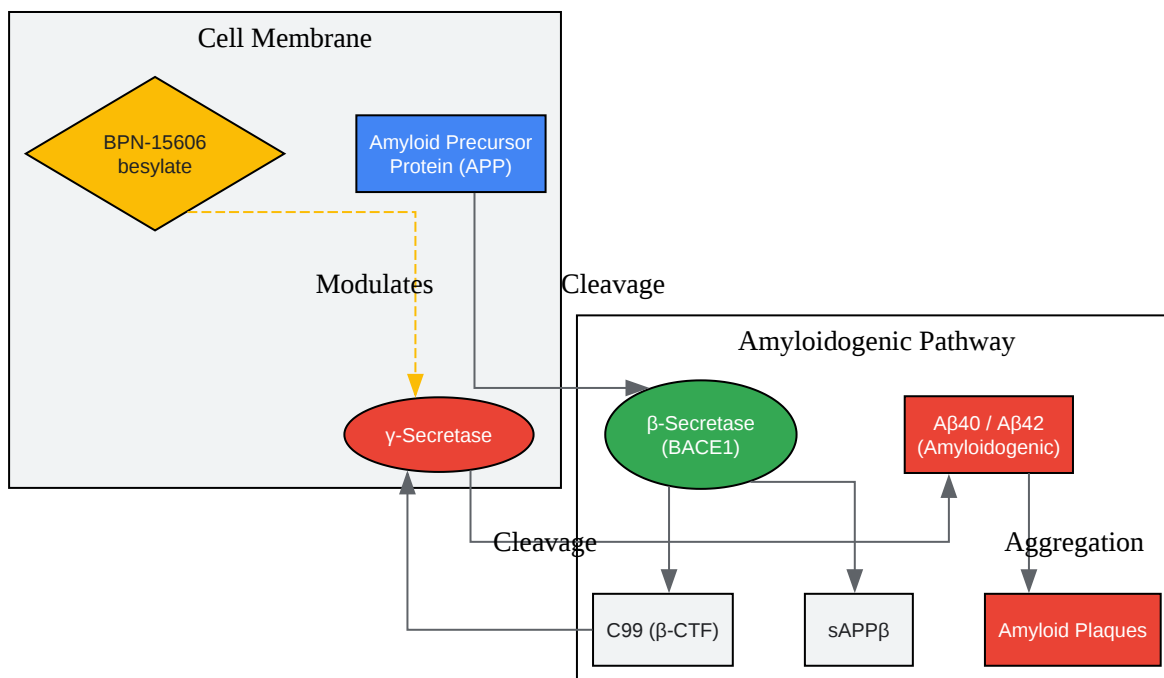
This document provides detailed application notes and protocols for the administration of **BPN-15606 besylate**, a potent  $\gamma$ -secretase modulator (GSM), to transgenic mice. BPN-15606 has demonstrated efficacy in reducing amyloid- $\beta$  (A $\beta$ ) peptides A $\beta$ 40 and A $\beta$ 42, making it a compound of interest in preclinical studies for neurodegenerative diseases, particularly Alzheimer's disease.<sup>[1][2]</sup> The protocols outlined below cover oral gavage and administration via medicated chow, the two most common methods reported in the literature. This guide is intended to facilitate the design and execution of reproducible in vivo studies in transgenic mouse models.

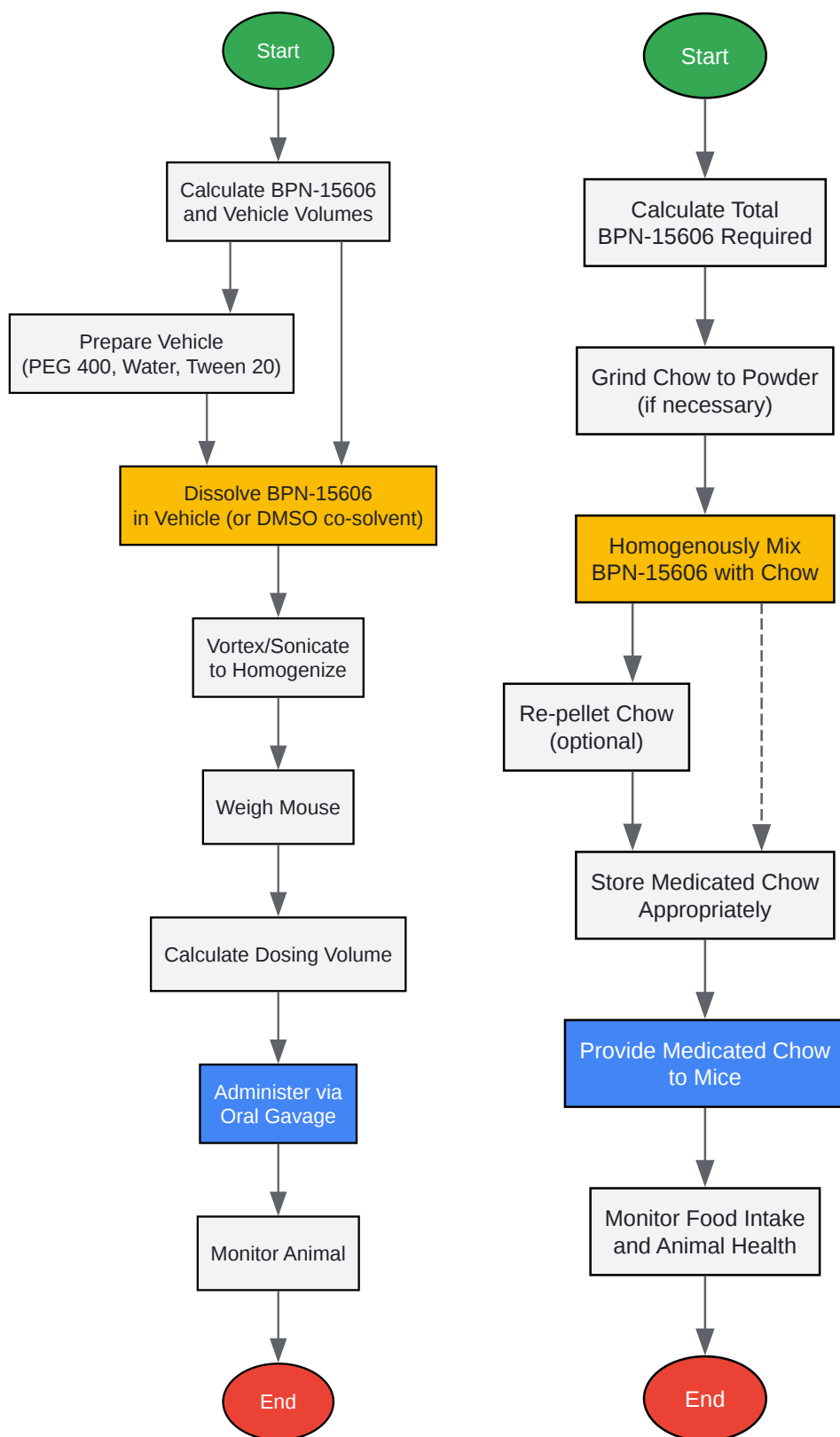
## Introduction to BPN-15606 Besylate

BPN-15606 is an orally active small molecule that modulates the activity of  $\gamma$ -secretase, a key enzyme in the production of A $\beta$  peptides.<sup>[1][3]</sup> By enhancing the processivity of  $\gamma$ -secretase, BPN-15606 effectively lowers the levels of the more amyloidogenic A $\beta$ 42 and A $\beta$ 40 peptides.<sup>[2][4]</sup> Preclinical studies in various mouse models, including transgenic models of Alzheimer's disease such as PSAPP and Ts65Dn, have shown that BPN-15606 can significantly reduce A $\beta$  levels in the brain and plasma.<sup>[4][5][6]</sup>

## Mechanism of Action

The mechanism of action for BPN-15606 as a  $\gamma$ -secretase modulator is depicted in the following signaling pathway diagram.





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